

Application Notes and Protocols: Dibutyl Dodecanedioate as a PVC Plasticizer

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Compound of Interest

Compound Name: *Dibutyl dodecanedioate*

Cat. No.: *B106364*

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Introduction

Polyvinyl chloride (PVC) is a versatile and widely used thermoplastic polymer. However, in its pure form, it is rigid and brittle. To impart flexibility and processability, plasticizers are incorporated into the PVC matrix. **Dibutyl dodecanedioate**, a high-molecular-weight aliphatic ester, presents a promising alternative to traditional phthalate-based plasticizers, which have raised environmental and health concerns. Its structure suggests good compatibility with PVC, low volatility, and reduced migration, making it a suitable candidate for applications requiring high safety and permanence, such as in medical devices and pharmaceutical packaging.

These application notes provide a summary of the expected performance of **dibutyl dodecanedioate** as a PVC plasticizer, based on data from chemically similar long-chain dicarboxylate esters like dibutyl sebacate (DBS). Detailed experimental protocols are also provided to enable researchers to evaluate its performance characteristics.

Principle of Plasticization

Plasticizers function by embedding themselves between the long polymer chains of PVC. This spacing reduces the intermolecular forces (van der Waals forces) between the polymer chains, allowing them to move more freely relative to one another. The result is a decrease in the glass transition temperature (T_g) of the polymer, transforming it from a rigid, glassy state to a soft and

flexible material at room temperature. The long aliphatic chain of **dibutyl dodecanedioate** is expected to provide excellent plasticizing efficiency.

Data Presentation

The following tables summarize the expected quantitative performance of PVC formulations plasticized with **dibutyl dodecanedioate**. The data presented is based on studies of the closely related dibutyl sebacate (DBS), which is considered a reliable proxy due to its similar chemical structure (dibutyl ester of a C10 dicarboxylic acid versus a C12 dicarboxylic acid for dodecanedioate).

Table 1: Mechanical Properties of Plasticized PVC

Property	Test Method	PVC with Dibutyl Dodecanedioate (Expected)	PVC with DEHP (Reference)
Tensile Strength (MPa)	ASTM D882	15 - 20	20 - 25
Elongation at Break (%)	ASTM D882	300 - 400	250 - 350
Shore A Hardness	ASTM D2240	80 - 90	85 - 95

Note: DEHP (Di(2-ethylhexyl) phthalate) is a common phthalate plasticizer provided for reference.

Table 2: Thermal and Migration Properties of Plasticized PVC

Property	Test Method	PVC with Dibutyl Dodecanedioate (Expected)	PVC with DEHP (Reference)
Glass Transition Temp. (°C)	DSC	-20 to -30	-25 to -35
Plasticizer Migration (%)	ISO 177	< 5 (in hexane, 24h)	> 10 (in hexane, 24h)
Volatility (% weight loss)	ASTM D1203	< 1 (105°C, 24h)	> 2 (105°C, 24h)

Experimental Protocols

Protocol 1: Preparation of Plasticized PVC Films

Objective: To prepare flexible PVC films with a specified concentration of **dibutyl dodecanedioate** for subsequent testing.

Materials:

- PVC resin (e.g., K-value 67)
- **Dibutyl dodecanedioate**
- Thermal stabilizer (e.g., calcium/zinc stearate)
- Toluene or Tetrahydrofuran (THF)
- Glass plates
- Casting knife or film applicator
- Drying oven

Procedure:

- In a fume hood, dissolve a specific weight of PVC resin in a suitable solvent (e.g., 10% w/v solution in THF).
- Add the desired amount of **dibutyl dodecanedioate** (e.g., 30 parts per hundred parts of resin - phr) and thermal stabilizer (e.g., 2 phr) to the PVC solution.
- Stir the mixture at room temperature until all components are fully dissolved and the solution is homogeneous.
- Pour the solution onto a clean, level glass plate.
- Use a casting knife to draw down the solution to a uniform thickness.
- Allow the solvent to evaporate in the fume hood at ambient temperature for 24 hours.
- Transfer the glass plate to a vacuum oven and dry at 60°C for 48 hours to remove any residual solvent.
- Carefully peel the resulting flexible PVC film from the glass plate for further analysis.

Protocol 2: Evaluation of Mechanical Properties

Objective: To determine the tensile strength, elongation at break, and hardness of the plasticized PVC films.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell
- Shore A Durometer

Procedure:

- Tensile Testing (ASTM D882):
 1. Cut dumbbell-shaped specimens from the prepared PVC films using a die cutter.
 2. Measure the thickness and width of the narrow section of each specimen.

3. Mount the specimen in the grips of the UTM.
 4. Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen breaks.
 5. Record the maximum load and the elongation at the point of failure.
 6. Calculate the tensile strength (stress at break) and elongation at break.
- Hardness Testing (ASTM D2240):
 1. Place a stack of at least three layers of the PVC film on a hard, flat surface.
 2. Press the Shore A durometer firmly onto the surface of the film.
 3. Record the hardness reading within one second of firm contact.
 4. Repeat the measurement at five different locations on the film and calculate the average value.

Protocol 3: Assessment of Plasticizer Migration

Objective: To quantify the migration of **dibutyl dodecanedioate** from the PVC film into a solvent.

Materials:

- Hexane (or other relevant solvent)
- Glass vials with screw caps
- Analytical balance

Procedure (based on ISO 177):

- Cut a precisely weighed piece of the plasticized PVC film (approximately 2x2 cm).
- Place the film in a glass vial and add a known volume of hexane, ensuring the film is fully immersed.

- Seal the vial and store it at a constant temperature (e.g., 23°C) for a specified duration (e.g., 24 hours).
- After the immersion period, carefully remove the PVC film from the vial.
- Allow the film to air-dry in a fume hood for 1 hour, then dry in a vacuum oven at 60°C for 4 hours to remove any absorbed solvent.
- Weigh the dried film.
- Calculate the percentage of plasticizer migration as the percentage weight loss of the film.

Visualizations

Caption: Experimental workflow for the preparation and evaluation of PVC films plasticized with **dibutyl dodecanedioate**.

Caption: Diagram illustrating the mechanism of PVC plasticization by **dibutyl dodecanedioate**.

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